

Essential Safety and Operational Guide for 1-Bromo-3,5-dichlorobenzene

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Compound of Interest

Compound Name: 1-Bromo-3,5-dichlorobenzene

Cat. No.: B043179

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This guide provides immediate, essential safety protocols, operational procedures, and disposal plans for handling **1-Bromo-3,5-dichlorobenzene**. It is intended for researchers, scientists, and drug development professionals to ensure the safe and effective use of this compound in a laboratory setting.

Hazard Summary

1-Bromo-3,5-dichlorobenzene is a chemical compound that requires careful handling due to its potential health hazards. It is classified as a substance that causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3]} It is also a combustible solid.^[4]

Hazard Classification	GHS Category
Skin Irritation	Category 2 ^[2]
Serious Eye Irritation	Category 2 ^[2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system) ^{[2][4]}

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **1-Bromo-3,5-dichlorobenzene** to minimize exposure.

Protection Type	Recommended Equipment	Specifications and Remarks
Eye and Face Protection	Chemical splash goggles or a face shield.	Goggles should meet European standard EN 166 or ANSI Z87.1 standards.[2][5] A face shield is recommended when there is a significant risk of splashing.[5]
Hand Protection	Chemically resistant gloves.	Nitrile rubber gloves are a suitable option.[2] Always check glove compatibility charts and change gloves immediately upon contamination.
Body Protection	Laboratory coat, protective apron, or coveralls.[2]	A lab coat should be worn to protect against incidental splashes. For larger quantities or increased risk of exposure, chemically impervious coveralls are recommended.
Respiratory Protection	NIOSH/MSHA or European Standard approved respirator.	All handling of this chemical should ideally be conducted in a certified chemical fume hood to avoid inhalation of dust and vapors.[5] If engineering controls are not sufficient, a dust mask (type N95 or equivalent) or a respirator with an appropriate filter for organic vapors may be required.[4][5]

Operational and Handling Plan

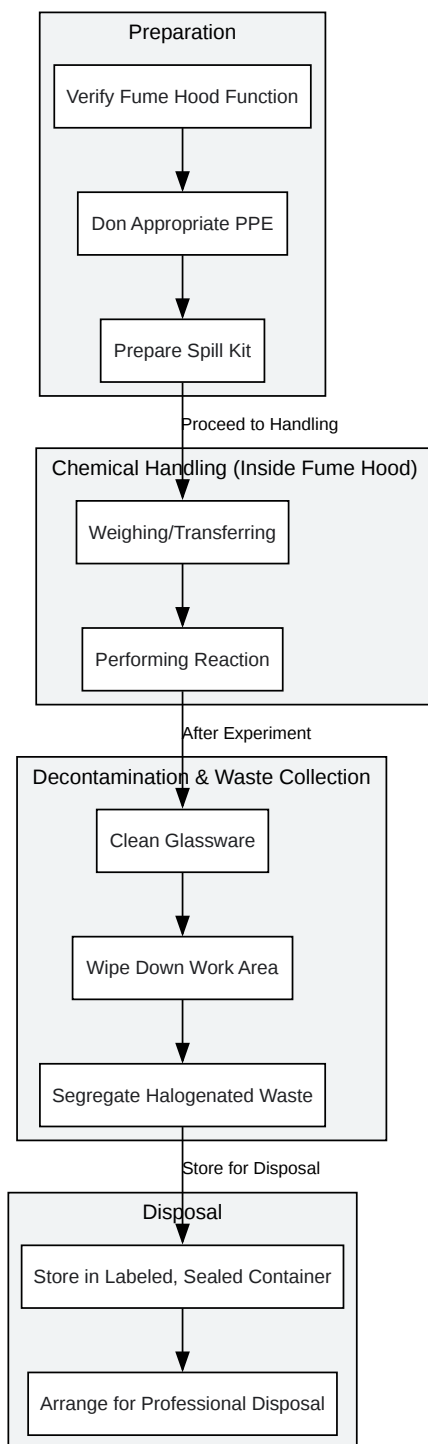
Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances.[\[1\]](#)[\[6\]](#)
- Keep containers tightly sealed to maintain product integrity.[\[1\]](#)[\[2\]](#)

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust or vapors.[\[1\]](#)[\[2\]](#)
- Ensure adequate ventilation, preferably by working in a chemical fume hood.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[7\]](#)
- Keep away from heat, sparks, and open flames.[\[8\]](#)

Workflow for Handling 1-Bromo-3,5-dichlorobenzene



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Caption: Workflow for the safe handling and disposal of **1-Bromo-3,5-dichlorobenzene**.

Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[\[1\]](#)
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use a non-combustible absorbent material like sand or earth to soak up the spill.[\[2\]](#)
[\[9\]](#) Sweep up the solid material, avoiding dust formation, and place it in a closed, labeled container for disposal.[\[1\]](#)[\[2\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Disposal: Dispose of the collected waste as hazardous material. Do not let the chemical enter drains or the environment.[\[1\]](#)

First Aid Measures:

Situation	Action
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.[1][2] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[2]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[1][2] Get medical attention if irritation occurs.[2]
Inhalation	Remove to fresh air.[1][2] If not breathing, give artificial respiration.[1][2] Get medical attention.[2]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward.[1][2] Call a physician or poison control center immediately.

Disposal Plan

Waste Disposal Protocol:

- Container Management: Collect waste **1-Bromo-3,5-dichlorobenzene** and any contaminated materials (e.g., pipette tips, absorbent pads) in a designated, properly labeled, and sealed waste container.[1][10] The container must be made of a material compatible with the chemical.[10]
- Labeling: Clearly label the waste container with "Hazardous Waste," the full chemical name, and the appropriate hazard pictograms.[10]
- Storage: Store the sealed waste container in a designated, well-ventilated, and cool hazardous waste accumulation area, away from ignition sources.[1][10]

- Waste Treatment: Disposal must be in accordance with local, state, and federal regulations. [2][7] Contact a licensed professional waste disposal service to dispose of this material.[7] Do not empty into drains or the environment.[1][7] Contaminated packaging should be disposed of as unused product.[1]

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